

# Synthesis and characterization of Boc-L-norleucine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Boc-Nle-OH*

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An In-depth Technical Guide on the Synthesis and Characterization of Boc-L-norleucine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of N-tert-butoxycarbonyl-L-norleucine (Boc-L-norleucine), a crucial protected amino acid derivative widely utilized in peptide synthesis and pharmaceutical research.<sup>[1]</sup> This document details the experimental protocols for its preparation and the analytical methods for its characterization, presenting quantitative data in structured tables and illustrating key processes with clear diagrams.

## Introduction

Boc-L-norleucine is a non-proteinogenic amino acid derivative where the amino group of L-norleucine is protected by a tert-butoxycarbonyl (Boc) group.<sup>[1][2]</sup> This acid-labile protecting group is stable under most basic and nucleophilic conditions, making it an invaluable tool in solid-phase peptide synthesis (SPPS) and other areas of organic synthesis.<sup>[3][4][5]</sup> The incorporation of norleucine, an isomer of leucine, into peptides can influence their conformational properties and biological activity.<sup>[6]</sup>

## Synthesis of Boc-L-norleucine

The most common method for the synthesis of Boc-L-norleucine involves the reaction of L-norleucine with di-tert-butyl dicarbonate (Boc anhydride) under basic conditions.<sup>[2][7]</sup> This

reaction proceeds via nucleophilic attack of the amino group on the Boc anhydride, leading to the formation of the N-Boc protected amino acid.[5]

## Physicochemical Properties

Property	Value	Reference
CAS Number	6404-28-0	[1][7]
Molecular Formula	C <sub>11</sub> H <sub>21</sub> NO <sub>4</sub>	[1][8]
Molecular Weight	231.29 g/mol	[8][9]
Appearance	Colorless oil-like liquid	[1]
Purity	≥98% (HPLC), ≥99.0% (TLC)	[1][9]
Optical Rotation	[α] <sub>D</sub> <sup>20</sup> : -5.0 to -9.0° (c=1 in MeOH)	[1]
Storage	0-8 °C	[1]

## Experimental Protocol: Synthesis of Boc-L-norleucine[7]

This protocol describes the synthesis of Boc-L-norleucine from L-norleucine and di-tert-butyl dicarbonate.

Materials:

- L-Norleucine
- Di-tert-butyl dicarbonate (Boc<sub>2</sub>O)
- Sodium bicarbonate (NaHCO<sub>3</sub>)
- Tetrahydrofuran (THF)
- Water
- Petroleum ether
- Ethyl acetate (EtOAc)

- 1 M Sodium bisulfate ( $\text{NaHSO}_4$ ) solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

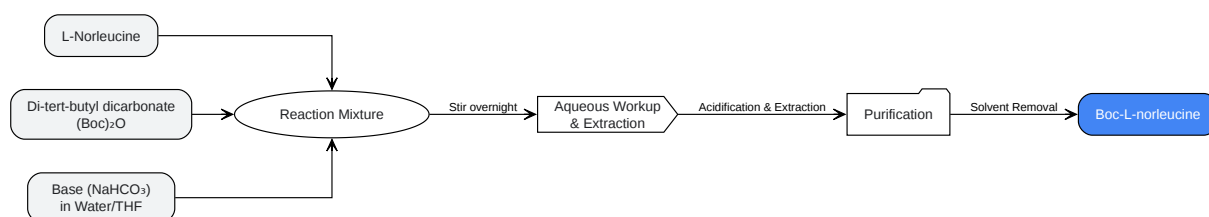
Procedure:

- Dissolve L-norleucine (1 equivalent) in a 1:1 mixture of water and THF.
- Add sodium bicarbonate (3 equivalents) to the solution.
- Add di-tert-butyl dicarbonate (1.2 equivalents) to the reaction mixture.
- Stir the mixture at 0 °C for 30 minutes.
- Allow the reaction to warm to room temperature and continue stirring overnight.
- Upon completion, add water to dissolve any precipitate.
- Extract the mixture three times with petroleum ether to remove unreacted di-tert-butyl dicarbonate.
- Acidify the aqueous phase to a pH of approximately 3 with 1 M  $\text{NaHSO}_4$  solution.
- Extract the acidified aqueous phase three times with ethyl acetate.
- Combine the organic layers and dry over anhydrous  $\text{Na}_2\text{SO}_4$ .
- Remove the solvent under reduced pressure to yield Boc-L-norleucine as a clear oil.

Quantitative Data:

Reactant	Molar Eq.	Yield (%)
L-Norleucine	1.0	81% <sup>[7]</sup>
Di-tert-butyl dicarbonate	1.2	
Sodium bicarbonate	3.0	

## Synthesis Workflow



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Synthesis workflow for Boc-L-norleucine.

## Characterization of Boc-L-norleucine

The synthesized Boc-L-norleucine is characterized using various analytical techniques to confirm its structure and purity. These methods typically include Nuclear Magnetic Resonance (NMR) spectroscopy, and potentially Mass Spectrometry (MS) and Infrared (IR) Spectroscopy.

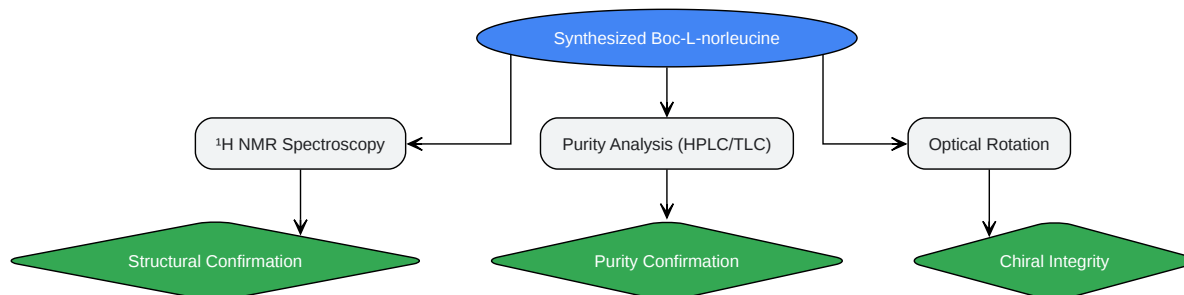
## Spectroscopic Data

<sup>1</sup>H NMR Data:

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Integration	Assignment	Reference
12.38	bs	1H	COOH	[7]
7.02	d, J=8.2 Hz	1H	NH	[7]
3.87-3.78	m	1H	$\alpha$ -CH	[7]
1.69-1.47	m	2H	CH <sub>2</sub>	[7]
1.37	s	9H	t-Bu	[7]
1.32-1.20	m	4H	CH <sub>2</sub>	[7]
0.85	t, J=7.0Hz	3H	CH <sub>3</sub>	[7]

Solvent: DMSO-d<sub>6</sub>, Instrument: 400 MHz

## Characterization Workflow



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Characterization workflow for Boc-L-norleucine.

## Conclusion

This guide has outlined a reliable and efficient method for the synthesis of Boc-L-norleucine, a key building block in peptide chemistry. The provided experimental protocol and characterization data serve as a valuable resource for researchers in the fields of medicinal chemistry, drug development, and organic synthesis. The straightforward synthesis and well-defined analytical profile of Boc-L-norleucine facilitate its application in the creation of novel peptide-based therapeutics and other biologically active molecules.[1]

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